

CAS number and molecular structure of Thianthrene-1-boronic acid

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Compound of Interest

Compound Name: Thianthrene-1-boronic acid

Cat. No.: B034495

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Thianthrene-1-boronic acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Thianthrene-1-boronic acid**, a heterocyclic organic compound of interest in chemical synthesis and potentially in drug discovery. This document outlines its chemical identity, key physicochemical properties, and applications, with a focus on presenting clear, structured data and illustrating its utility in common synthetic methodologies.

Core Chemical Identity

Thianthrene-1-boronic acid is an aromatic boronic acid containing the thianthrene scaffold. Thianthrene itself is a sulfur-containing heterocyclic compound.^[1] The presence of the boronic acid group makes it a valuable reagent in organic synthesis, particularly in cross-coupling reactions.

CAS Number: 108847-76-3^{[2][3][4][5][6][7][8]}

IUPAC Name: Thianthren-1-ylboronic acid^{[2][7]}

Synonyms: 1-Thianthrenylboronic acid^{[4][6][7]}

Molecular Structure

The molecular structure of **Thianthrene-1-boronic acid** consists of a thianthrene core with a boronic acid group ($-B(OH)_2$) substituted at the 1-position.

Caption: 2D representation of the molecular structure of **Thianthrene-1-boronic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **Thianthrene-1-boronic acid** is provided in the table below.

Property	Value	References
Molecular Formula	C ₁₂ H ₉ BO ₂ S ₂	[2][4][5][7]
Molecular Weight	260.14 g/mol	[4][7][8]
Melting Point	146-149 °C	[4][5][6]
Appearance	White to light yellow crystalline powder	[5]
Solubility	Soluble in water and various organic solvents	[5]
SMILES	OB(O)c1cccc2Sc3ccccc3Sc12	[4][8]
InChI	1S/C12H9BO2S2/c14-13(15)8-4-3-7-11-12(8)17-10-6-2-1-5-9(10)16-11/h1-7,14-15H	[4][8]
InChIKey	FZEWPLIHPXGNTB-UHFFFAOYSA-N	[4][8]

Synthesis and Applications

General Synthesis

The preparation of **Thianthrene-1-boronic acid** is typically achieved through the condensation reaction of thianthrene with trimethoxyborane.[5] This reaction is generally conducted in a suitable solvent under heat, followed by crystallization and purification to yield the final product.[5] More advanced and specific synthetic protocols for boronic acids are widely documented in chemical literature, often involving borylation of an organometallic intermediate.[9]

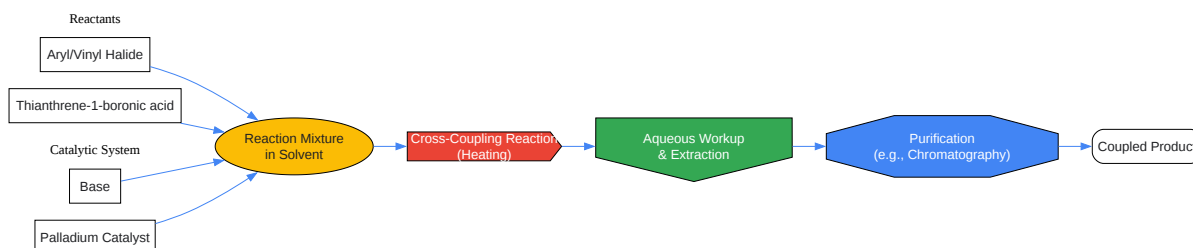
Key Applications in Drug Discovery and Organic Synthesis

Boronic acids are recognized for their versatility in medicinal chemistry and organic synthesis.[10][11] They can enhance the potency of drug candidates and improve their pharmacokinetic profiles.[11] **Thianthrene-1-boronic acid** serves as a key reactant in several important chemical transformations:

- **Suzuki-Miyaura Cross-Coupling Reactions:** This compound is extensively used as a coupling partner in Suzuki-Miyaura reactions to form carbon-carbon bonds.[4][8] This reaction is a cornerstone of modern organic synthesis, particularly in the pharmaceutical industry.[8]
- **Catalyzed Oxidative Cross-Couplings:** It participates in Pd^{2+} and Cu^{2+} catalyzed oxidative cross-coupling reactions.[4][8]
- **Synthesis of Biologically Active Molecules:** Due to its utility in forming complex molecular architectures, it is a valuable building block for the preparation of biologically and pharmacologically active molecules.[4][8]
- **Precursor to Aryl Sulfonium Salts:** Arylboronic acids can be converted to aryl sulfonium salts, which are versatile electrophilic reagents for further chemical modifications.[12]

Experimental Protocols

While a detailed, step-by-step experimental protocol for the synthesis of **Thianthrene-1-boronic acid** is not provided in the immediate search results, a general workflow for its application in a Suzuki-Miyaura cross-coupling reaction is outlined below. This is a representative application of this class of compounds.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction using **Thianthrene-1-boronic acid**.

Safety Information

Thianthrene-1-boronic acid is considered to have high safety, but standard laboratory precautions should be observed.[5] It may cause irritation to the eyes, skin, and respiratory system.[5][6] Therefore, appropriate personal protective equipment, such as gloves and safety glasses, should be worn during handling.[5][8] It should be stored away from high temperatures and sources of ignition.[5]

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